

Safety and handling of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid

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Compound of Interest

Compound Name:	4-(4-Chlorophenyl)cyclohexanecarboxylic acid
CAS No.:	95233-37-7
Cat. No.:	B104294

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An In-Depth Technical Guide to the Safety and Handling of 4-(4-Chlorophenyl)cyclohexanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(4-Chlorophenyl)cyclohexanecarboxylic acid, particularly its trans-isomer (CAS No. 49708-81-8), is a pivotal building block in contemporary organic synthesis and medicinal chemistry.^[1] Its significance is underscored by its role as a key intermediate in the synthesis of the antiprotozoal drug Atovaquone, which is utilized in the treatment of malaria and *Pneumocystis jirovecii* pneumonia.^{[2][3]} The compound's rigid cyclohexyl core and the electronically distinct chlorophenyl moiety make it a versatile scaffold for creating novel molecular architectures.

This guide provides a comprehensive overview of the safety protocols, handling procedures, and chemical reactivity of **trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid**. The information herein is curated to empower researchers to work with this compound in a safe, efficient, and informed manner.

Hazard Identification and Toxicological Profile

While comprehensive toxicological data, such as a specific LD50, for **trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid** is not readily available in published literature, the existing safety data sheets (SDS) consistently classify it as a hazardous substance with the following primary concerns:

- Skin Irritation (Category 2): Causes skin irritation upon contact.[4][5]
- Serious Eye Irritation (Category 2): Leads to serious eye irritation.[4][5]
- Specific Target Organ Toxicity (Single Exposure) - Respiratory System (Category 3): May cause respiratory irritation if inhaled as a dust.[4][5]
- Aquatic Hazard (Chronic 2): Toxic to aquatic life with long-lasting effects.[2]

One safety data sheet also indicates the potential for organ damage through prolonged or repeated exposure (Category 2).[2] It is imperative to handle this compound with the understanding that its toxicological properties have not been fully investigated.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid** is fundamental to its safe handling and use in experimental design.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₅ ClO ₂	[1]
Molecular Weight	238.71 g/mol	[1]
Appearance	White to off-white crystalline powder	[6]
Melting Point	250-255 °C	[1]
Boiling Point (Predicted)	387.1 °C at 760 mmHg	[1]
Density (Predicted)	~1.2 g/cm ³	[1]
Solubility	Low solubility in water; slightly soluble in alcohols, chloroform, and methanol.	[7]

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to safety, combining appropriate PPE with robust engineering controls, is essential when working with this compound.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to minimize exposure at the source.

- **Chemical Fume Hood:** All handling of the solid compound that may generate dust, and all reactions involving it, should be conducted within a certified chemical fume hood to prevent inhalation of airborne particles.
- **Ventilation:** Ensure the laboratory is well-ventilated to maintain air quality.

Personal Protective Equipment (PPE): A Non-Negotiable Requirement

The following PPE must be worn at all times when handling trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid:

- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are mandatory. A face shield should be worn over the goggles, especially when handling larger quantities or when there is a significant risk of splashing.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required. It is crucial to inspect gloves for any signs of degradation or perforation before each use and to change them immediately if contamination occurs.
- **Skin and Body Protection:** A chemical-resistant lab coat, fully buttoned, is essential to protect against skin contact. For tasks with a higher risk of exposure, a chemical-resistant apron worn over the lab coat is recommended.
- **Footwear:** Fully enclosed shoes made of a chemical-resistant material are mandatory.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to ensuring a safe laboratory environment.

Handling Procedures

- **Designated Area:** Designate a specific area within a chemical fume hood for handling this compound.
- **Avoid Dust Generation:** When transferring the solid, use a spatula and avoid actions that could create dust, such as pouring from a height.
- **Inert Atmosphere:** For reactions sensitive to air or moisture, handle the compound under an inert atmosphere (e.g., nitrogen or argon).
- **Hygiene:** Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Storage Requirements

- Container: Store in a tightly closed, properly labeled container.[8]
- Location: Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials.[8]
- Incompatible Materials: Store separately from strong oxidizing agents, strong bases, and amines. Carboxylic acids, in general, can react exothermically with bases and can be corrosive to metals.

Chemical Reactivity and Experimental Considerations

trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid is a versatile synthetic intermediate. Understanding its reactivity is key to successful and safe experimentation.

Key Reactions of the Carboxylic Acid Moiety

- Reduction to an Alcohol: The carboxylic acid can be reduced to the corresponding alcohol, [4-(4-chlorophenyl)cyclohexyl]methanol, using reducing agents like borane-methyl sulfide complex in an ethereal solvent such as diethyl ether.[9] It is important to note that milder reducing agents like sodium borohydride are generally not effective for the reduction of carboxylic acids unless they are first activated.[10]
- Esterification: The compound undergoes Fischer esterification when refluxed with an alcohol (e.g., methanol) in the presence of a catalytic amount of a strong acid like sulfuric acid.[11]
- Conversion to Acid Chloride: The carboxylic acid can be converted to the more reactive acid chloride using reagents such as thionyl chloride or oxalyl chloride.[12] This is a common step in the synthesis of amides and esters under milder conditions.

Reactions Involving the Aromatic Ring

The chlorophenyl group can undergo substitution reactions, though the conditions required are typically harsher than for the carboxylic acid moiety.[6]

Illustrative Experimental Protocol: Reduction of trans-4-(4-Chlorophenyl)cyclohexanecarboxylic Acid

The following protocol for the reduction of the carboxylic acid to the corresponding alcohol is provided as an example.

Objective: To synthesize trans-[4-(4-chlorophenyl)cyclohexyl]methanol.

Reagents:

- trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid (47.74 g)
- Dry diethyl ether (250 ml)
- Borane-methyl sulfide complex (24 ml total)
- Methanol (600 ml total)

Procedure:

- To a stirred suspension of trans-4-(4-chlorophenyl)cyclohexanecarboxylic acid in dry diethyl ether under a nitrogen atmosphere, add borane-methyl sulfide complex (8 ml) dropwise.[13]
- After 30 minutes, heat the mixture to reflux.[13]
- Add an additional 16 ml of borane-methyl sulfide complex.[13]
- After 1 hour at reflux, cool the mixture to room temperature.[13]
- Carefully pour the reaction mixture into 500 ml of methanol to quench the excess borane.[13]
- Evaporate the solvent in vacuo.[13]
- Treat the residue with an additional 100 ml of methanol and concentrate in vacuo to yield the product.[13]

Causality of Protocol Choices:

- **Dry Ether and Nitrogen Atmosphere:** Borane reagents are sensitive to moisture and air, hence the use of a dry solvent and an inert atmosphere to prevent decomposition and ensure high reactivity.
- **Reflux:** Heating the reaction to reflux increases the reaction rate, ensuring the complete reduction of the carboxylic acid.
- **Methanol Quench:** Methanol is used to safely react with and neutralize any unreacted borane-methyl sulfide complex.

Spill Management and Emergency Procedures

Prompt and appropriate action is critical in the event of a spill or exposure.

Spill Response

- **Evacuate and Alert:** Evacuate the immediate area and alert nearby personnel and the laboratory supervisor.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Containment:** For a small spill, use a dry, inert absorbent material such as sand or vermiculite to contain the spill. Do not use combustible materials like paper towels.
- **Cleanup:** Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
- **Decontamination:** Clean the spill area with soap and water.

First Aid Measures

- **Inhalation:** If inhaled, immediately move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[2\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[4\]](#)

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Waste Disposal

Proper disposal of chemical waste is crucial for environmental protection and regulatory compliance.

Waste Segregation and Collection

- Collect all waste containing **trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid** in a designated, properly labeled, and sealed hazardous waste container.[2] The container should be made of a material compatible with corrosive and halogenated organic waste (e.g., high-density polyethylene or borosilicate glass).
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.[2]

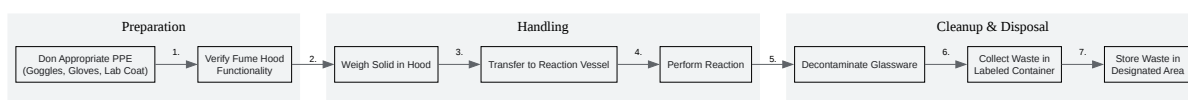
Disposal Protocol

- Labeling: Ensure the waste container is clearly labeled with "Hazardous Waste," the full chemical name, and associated hazard symbols.
- Storage: Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
- Pickup: Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed hazardous waste disposal company.
- Decontamination of Empty Containers: Triple rinse empty containers with a suitable solvent (e.g., acetone or ethanol). The rinsate should be collected as hazardous waste. Puncture the container to prevent reuse before disposal in accordance with institutional guidelines.

Conclusion

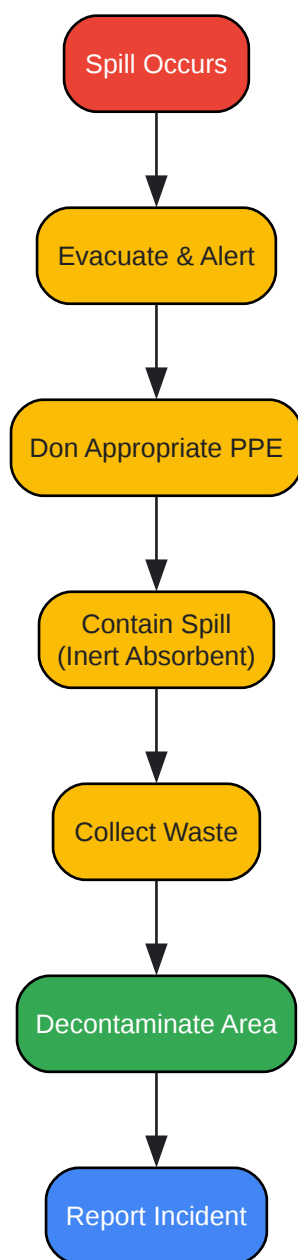
trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid is a valuable compound in research and development, particularly in the pharmaceutical industry. Its safe and effective use hinges on a thorough understanding of its hazards, reactivity, and proper handling procedures. By adhering to the guidelines outlined in this document, researchers can mitigate risks and foster a culture of safety in the laboratory.

Diagrams



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Caption: General workflow for handling **trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid**.



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Caption: Emergency spill response procedure.

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